Proper Disposal Procedures: N-[2-(4-acetamidophenyl)ethyl]acetamide[1]

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Compound of Interest

Compound Name:	*N-[2-(4-acetamidophenyl)ethyl]acetamide*
Cat. No.:	*B13842911*

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Executive Safety Summary

- Chemical Name: **N-[2-(4-acetamidophenyl)ethyl]acetamide**[1]
- Chemical Family: Acetamide derivative / Anilide[1]
- Core Hazard: Potential Carcinogen (Category 2), Skin/Eye Irritant, Target Organ Toxicity (Liver/Blood).[1]
- Disposal Method:High-Temperature Incineration via licensed hazardous waste contractor.[1]
- Prohibition:NEVER dispose of down the drain. This compound poses a risk of bioaccumulation and aquatic toxicity.[1]

Chemical Identity & Hazard Profiling

As a Senior Application Scientist, I must emphasize that while a specific CAS-linked SDS may not be widely available for this specific impurity/intermediate, we treat it as a high-hazard organic based on its moieties.[1]

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Parameter	Technical Detail
Molecular Formula	
Molecular Weight	220.27 g/mol
Structure Analysis	Contains two acetamide groups: one aliphatic (ethyl chain) and one aromatic (anilide).[1]
Primary Hazard Source	Aromatic Amide (Anilide): Associated with methemoglobinemia and liver toxicity.Acetamide Moiety: Classified by IARC as Group 2B (Possibly Carcinogenic).[1]
Physical State	Typically a white to off-white solid powder.[1]
Solubility	Low solubility in water; soluble in DMSO, Methanol, and Ethanol.[1]

Pre-Disposal Handling & Containment

Before initiating disposal, ensure the substance is contained to prevent inhalation of dust or dermal absorption.[1]

Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Rationale
Respiratory	N95 or P100 Respirator	Prevents inhalation of particulates during weighing or transfer.[1]
Dermal	Double Nitrile Gloves (0.11mm min)	Anilides can be absorbed through the skin.[1] Double gloving provides a breakthrough buffer.[1]
Ocular	Chemical Safety Goggles	Prevents contact with mucous membranes.[1]
Body	Lab Coat + Tyvek Sleeves	Minimizes contamination of personal clothing.[1]

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Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid Substance

Use this workflow for expired shelf stocks, synthesis yields, or spilled solids.[1]

- Segregation: Do not mix with oxidizers or strong acids.[1] Keep separate from halogenated solvents.[1]
- Primary Containment: Transfer the solid into a wide-mouth HDPE (High-Density Polyethylene) or Amber Glass jar.
- Labeling: Attach a hazardous waste tag.
  - Constituents: "**N-[2-(4-acetamidophenyl)ethyl]acetamide**"[1]
  - Hazards: "Toxic, Irritant, Suspected Carcinogen"[1]
- Secondary Containment: Place the sealed jar into a clear plastic zip-lock bag to contain any exterior residue.
- Transfer: Move to the satellite accumulation area designated for "Solid Hazardous Waste - Organic / Incineration Only".

Scenario B: Disposal of Liquid Solutions (e.g., HPLC Waste, Mother Liquors)

Use this workflow for reaction mixtures or dissolved samples.[1]

- Characterization: Determine the solvent system (e.g., Methanol, DMSO, Water).[1]
- Collection: Pour into the "Non-Halogenated Organic Solvent Waste" carboy.
  - Note: If dissolved in halogenated solvents (DCM, Chloroform), use the "Halogenated Waste" stream.[1]
- Rinsing: Triple-rinse the original vessel with the compatible solvent and add rinsate to the waste container.[1]

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- Documentation: Log the concentration and volume of the acetamide derivative on the waste container's accumulation log.

Disposal Decision Logic (Workflow)

The following diagram illustrates the critical decision points for disposing of **N-[2-(4-acetamidophenyl)ethyl]acetamide** to ensure compliance with RCRA and local safety standards.

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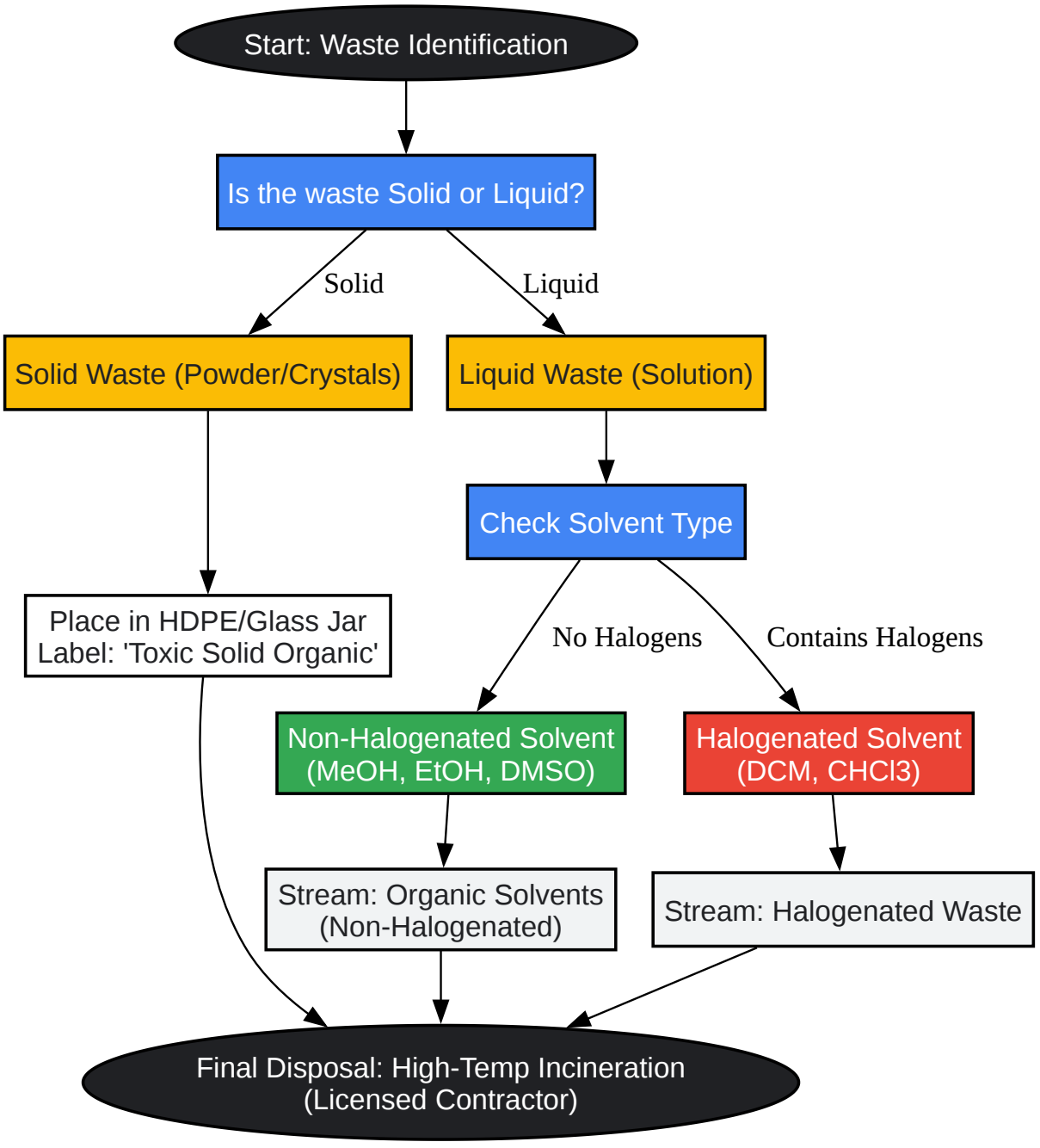

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Figure 1: Decision tree for the segregation and disposal of **N-[2-(4-acetamidophenyl)ethyl]acetamide** waste streams.

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Regulatory Compliance & Emergency Response

Regulatory Framework (RCRA/EPA)

While this specific chemical may not have a dedicated P-list or U-list code, it must be managed as a Characteristic Hazardous Waste due to toxicity.[1]

- Waste Code Recommendation: If not specifically listed, default to D001 (Ignitable) if in flammable solvent, or classify via generator knowledge as Toxic Organic Waste.[1]
- Destruction Efficiency: Incineration must achieve 99.99% destruction and removal efficiency (DRE).

Emergency Spill Procedure

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Don nitrile gloves, goggles, and a dust mask.[1]
- Dry Spill: Gently cover with wet paper towels to prevent dust generation, then scoop into a waste jar.[1] DO NOT sweep dry dust.[1]
- Wet Spill: Absorb with vermiculite or sand.[1] Scoop into a waste jar.
- Decontaminate: Wash the surface with a soap and water solution; collect this water as hazardous liquid waste.[1]

References

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Sources

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